Spectroscopic Characterization of Carbazole-3-Boronic Acid Pinacol Ester: A Technical Guide

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Compound of Interest

Compound Name:	*3-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)carbazole*
CAS No.:	*855738-89-5*
Cat. No.:	*B1400750*

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Introduction

Carbazole-3-boronic acid pinacol ester is a key building block in the synthesis of advanced functional materials, particularly for applications in organic light-emitting diodes (OLEDs), photovoltaics, and as a versatile intermediate in pharmaceutical drug discovery. Its unique electronic properties, stemming from the electron-rich carbazole core coupled with the synthetically adaptable boronic ester functionality, make it a molecule of significant interest. A thorough understanding of its structural and electronic characteristics is paramount for its effective utilization. This technical guide provides an in-depth analysis of the spectroscopic techniques used to characterize carbazole-3-boronic acid pinacol ester, offering field-proven insights into experimental design, data interpretation, and the underlying scientific principles.

This guide is structured to provide a holistic understanding, moving from the foundational principles of each spectroscopic technique to the practical aspects of sample preparation and data analysis. We will delve into Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Fourier-Transform Infrared (FTIR) Spectroscopy, Ultraviolet-Visible (UV-Vis)

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Spectroscopy, and Mass Spectrometry (MS), presenting a comprehensive spectroscopic profile of the target molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms. For carbazole-3-boronic acid pinacol ester, both ^{1}H and ^{13}C NMR are indispensable.

The Causality Behind Experimental Choices in NMR

The choice of solvent and instrument parameters is critical for acquiring high-quality NMR spectra. Carbazole-3-boronic acid pinacol ester exhibits good solubility in common deuterated solvents such as chloroform-d ($CDCl_3$) and dimethyl sulfoxide-d_6 (DMSO-d_6).[1][2] $CDCl_3$ is often preferred due to its volatility and minimal interference in the aromatic region of the ^{1}H NMR spectrum.[3] However, for compounds with limited solubility or to observe exchangeable protons like the N-H proton of the carbazole, DMSO-d_6 is an excellent alternative.[1][2]

The pinacol ester form is intentionally used for NMR analysis over the corresponding boronic acid. Boronic acids have a propensity to form cyclic trimers known as boroxines, which can lead to broad and poorly resolved NMR spectra. The pinacol ester effectively "protects" the boronic acid moiety, preventing this oligomerization and ensuring sharp, interpretable signals.[3]

Experimental Protocol: ^{1}H and ^{13}C NMR Spectroscopy

Instrumentation: A 400 MHz (or higher) NMR spectrometer.

Sample Preparation:

- Accurately weigh 5-10 mg of carbazole-3-boronic acid pinacol ester.
- Dissolve the sample in approximately 0.6-0.7 mL of deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube.

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- Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied if necessary.
- Filter the solution through a small plug of glass wool into the NMR tube to remove any particulate matter, if required.

Data Acquisition Parameters (Typical for a 400 MHz Spectrometer):

- ^{1}H NMR:
  - Pulse Program: Standard single-pulse (zg30)
  - Number of Scans: 16-32
  - Relaxation Delay (d1): 1-2 seconds
  - Spectral Width: ~16 ppm
- ^{13}C NMR:
  - Pulse Program: Proton-decoupled (zgpg30)
  - Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C)
  - Relaxation Delay (d1): 2 seconds
  - Spectral Width: ~220 ppm

Data Interpretation: Predicted Chemical Shifts and Coupling Patterns

While a definitive, published spectrum for the unsubstituted 9H-carbazole-3-boronic acid pinacol ester is not readily available, we can predict the expected chemical shifts with high confidence by analyzing data from closely related structures, including the parent carbazole, N-substituted carbazole-3-boronic acid pinacol esters, and other aryl boronic esters.[4][5][6][7]

^{1}H NMR (Predicted, in $CDCl_3$):

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- Carbazole Protons (Ar-H): The aromatic protons of the carbazole core are expected to appear in the range of δ 7.2-8.5 ppm. The proton on C4, being ortho to the boronic ester group, is anticipated to be the most deshielded. The protons on the unsubstituted ring will exhibit chemical shifts similar to those in the parent carbazole.[7]

- Carbazole N-H Proton: A broad singlet is expected for the N-H proton, likely in the region of δ 8.0-8.5 ppm in $CDCl_3$. In DMSO-d_6, this peak would be sharper and appear at a higher chemical shift (around δ 11.0-11.5 ppm).[8]

- Pinacol Protons (-CH_3): A sharp singlet corresponding to the four equivalent methyl groups of the pinacol ester will appear in the upfield region, typically around δ 1.3-1.4 ppm.[9]

^{13}C NMR (Predicted, in $CDCl_3$):

- Carbazole Carbons (Ar-C): The aromatic carbons of the carbazole moiety will resonate in the δ 110-145 ppm region. The carbon atom directly attached to the boron (C3) will be difficult to observe due to quadrupolar relaxation of the adjacent boron nucleus.[9]

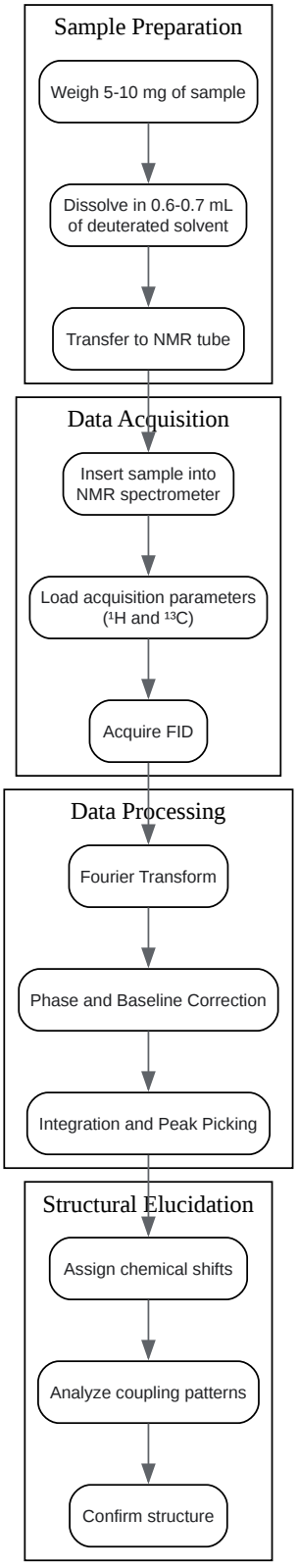
- Pinacol Carbons: The quaternary carbons of the pinacol group (O-$C(CH_3)_2$) are expected around δ 83-84 ppm, and the methyl carbons (-CH_3) will appear at approximately δ 24-25 ppm.[9]

Table 1: Predicted ^{1}H and ^{13}C NMR Chemical Shifts for Carbazole-3-Boronic Acid Pinacol Ester

Assignment	Predicted ^{1}H Chemical Shift (δ, ppm)	Predicted ^{13}C Chemical Shift (δ, ppm)
Carbazole Ar-H	7.2 - 8.5	110 - 145
Carbazole N-H	8.0 - 8.5 (broad, in $CDCl_3$)	-
Pinacol -CH_3	~1.35	~24.8
Pinacol O-$C(CH_3)_2$	-	~83.5
C-B	-	Not typically observed

Diagram 1: NMR Analysis Workflow

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Caption: Workflow for NMR spectroscopic analysis.

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Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a rapid and non-destructive technique that provides information about the vibrational modes of functional groups within a molecule. It is an excellent tool for confirming the presence of the key functional groups in carbazole-3-boronic acid pinacol ester.

The Causality Behind Experimental Choices in FTIR

For solid samples like carbazole-3-boronic acid pinacol ester, several sample preparation methods are available. The choice depends on the sample amount, desired spectral quality, and available equipment.

- Attenuated Total Reflectance (ATR): This is often the most convenient method as it requires minimal sample preparation. The solid powder is simply brought into contact with a high-refractive-index crystal (e.g., diamond or zinc selenide).[10][11]
- KBr Pellet: This classic method involves grinding the sample with potassium bromide powder and pressing it into a thin, transparent pellet. It can yield high-quality spectra but is more labor-intensive.[10][12]
- Thin Solid Film: A small amount of the solid is dissolved in a volatile solvent, and a drop of the solution is placed on a salt plate (e.g., NaCl or KBr). After the solvent evaporates, a thin film of the compound remains, which can be analyzed directly.[13][14]

Experimental Protocol: FTIR Spectroscopy (ATR Method)

Instrumentation: An FTIR spectrometer equipped with an ATR accessory.

Sample Preparation and Analysis:

- Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the empty, clean ATR crystal. This is crucial to subtract any atmospheric (CO_2, H_2O) or instrumental interferences.

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- Place a small amount (a few milligrams) of the solid carbazole-3-boronic acid pinacol ester onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- After analysis, clean the crystal surface thoroughly.

Data Interpretation: Characteristic Vibrational Frequencies

The FTIR spectrum of carbazole-3-boronic acid pinacol ester will be dominated by vibrations from the carbazole ring and the boronic ester moiety.

Table 2: Key FTIR Vibrational Frequencies for Carbazole-3-Boronic Acid Pinacol Ester

Frequency Range (cm^{-1})	Vibrational Mode	Functional Group	Reference
~3420	N-H stretch	Carbazole N-H	[14]
3100-3000	C-H stretch	Aromatic C-H	[15]
2980-2930	C-H stretch	Aliphatic C-H (pinacol CH_3)	[16]
~1600, ~1450	C=C stretch	Aromatic C=C	[15]
1370-1310	B-O stretch	Boronic ester	[17]
1145	C-O stretch	Pinacol C-O	[17]
~750	C-H out-of-plane bend	Aromatic C-H	[14]

The presence of a sharp band around 3420 cm^{-1} for the N-H stretch, along with strong B-O and C-O stretching bands for the pinacol ester group, provides strong evidence for the successful formation of the target molecule.

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Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Transitions

UV-Vis spectroscopy provides insights into the electronic structure of a molecule by measuring its absorbance of ultraviolet and visible light, which corresponds to the promotion of electrons from lower to higher energy orbitals.

The Causality Behind Experimental Choices in UV-Vis

The choice of solvent is critical as it can influence the position and intensity of absorption bands (solvatochromism). Solvents like dichloromethane, tetrahydrofuran (THF), or ethanol are commonly used for carbazole derivatives.[2][18] A dilute solution (typically 10^{-5} to 10^{-6} M) is prepared to ensure that the absorbance falls within the linear range of the Beer-Lambert law.

Experimental Protocol: UV-Vis Spectroscopy

Instrumentation: A dual-beam UV-Vis spectrophotometer.

Sample Preparation and Analysis:

- Prepare a stock solution of carbazole-3-boronic acid pinacol ester in a suitable UV-grade solvent (e.g., THF).
- From the stock solution, prepare a dilute solution (e.g., 1 x 10^{-5} M).
- Fill a quartz cuvette with the pure solvent to be used as the reference (blank).
- Fill a matching quartz cuvette with the sample solution.
- Place the cuvettes in the spectrophotometer and record the absorption spectrum, typically over a range of 200-800 nm.

Data Interpretation: Absorption Maxima (λ_{max})

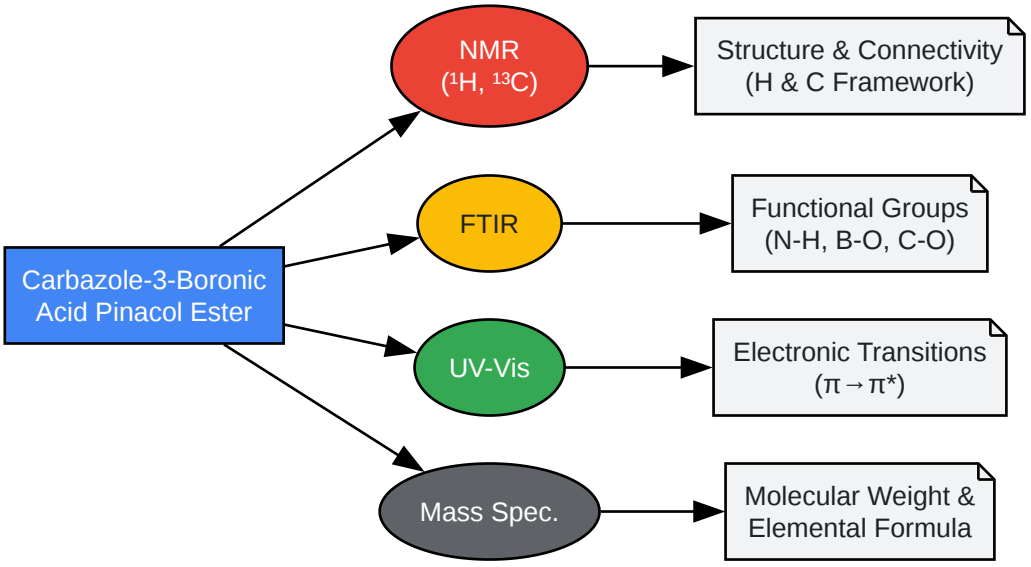
The UV-Vis spectrum of carbazole-3-boronic acid pinacol ester is expected to be similar to that of the parent carbazole, with characteristic absorption bands arising from $\pi \rightarrow \pi^*$ transitions within the aromatic system.[19] Based on data for similar carbazole derivatives, we can anticipate two main absorption bands.[2][18]

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- High-Energy Band: An intense absorption band is expected around 290-300 nm.
- Lower-Energy Bands: Two less intense, but well-defined, bands are expected around 325-345 nm.

These absorptions are characteristic of the carbazole chromophore and confirm its electronic integrity.

Diagram 2: Spectroscopic Characterization Logic



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Caption: Interrelation of spectroscopic techniques.

Mass Spectrometry (MS): Determining Molecular Weight and Formula

Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is essential for confirming the molecular weight of carbazole-3-boronic acid pinacol ester and, with high-resolution instruments, for determining its elemental formula.

The Causality Behind Experimental Choices in MS

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The choice of ionization technique is crucial. For a relatively stable organic molecule like carbazole-3-boronic acid pinacol ester, Electron Ionization (EI) or Electrospray Ionization (ESI) are suitable.

- Electron Ionization (EI): This is a hard ionization technique that can cause fragmentation, providing valuable structural information. The mass spectrum of the parent carbazole is well-documented using EI.[20]

- Electrospray Ionization (ESI): This is a soft ionization technique that typically results in the protonated molecule $[M+H]^+$ or other adducts (e.g., $[M+Na]^+$), with minimal fragmentation. This is ideal for confirming the molecular weight.[21] High-Resolution Mass Spectrometry (HRMS) coupled with ESI can determine the mass with high accuracy, allowing for the unambiguous determination of the elemental formula.

Predicted Mass Spectrum Data

Molecular Formula: $C_{18}H_{20}BNO_2$ Monoisotopic Mass: 293.1587 g/mol

- Low-Resolution MS (ESI+): A prominent peak would be expected at m/z = 294.1660, corresponding to the $[M+H]^+$ ion.

- High-Resolution MS (ESI+): The measured mass of the $[M+H]^+$ ion should be within a very small tolerance (typically < 5 ppm) of the calculated exact mass of 294.1665.

- EI-MS: The molecular ion peak $[M]^+$ at m/z = 293.1587 would be expected. Fragmentation patterns would likely involve the loss of methyl groups from the pinacol moiety and cleavage of the C-B bond.

Conclusion

The comprehensive spectroscopic characterization of carbazole-3-boronic acid pinacol ester is fundamental to ensuring its purity, confirming its structure, and understanding its electronic properties before its application in research and development. This guide has outlined the core principles, detailed experimental protocols, and expected data for NMR (^1H and ^{13}C), FTIR, UV-Vis, and Mass Spectrometry. By integrating the information from these orthogonal techniques, researchers and drug development professionals can gain a complete and validated

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understanding of this versatile molecular building block, ensuring both scientific integrity and the successful progression of their work.

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